

Structure-Activity Relationship Studies of Oseltamivir: A Technical Guide

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Compound of Interest

Compound Name: *substance R*

CAS No.: 12677-01-9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of Oseltamivir, a cornerstone antiviral medication for the treatment and prophylaxis of influenza A and B virus infections.^[1] Marketed as Tamiflu®, its development is a prime example of rational drug design targeting the influenza virus neuraminidase enzyme.^[1]

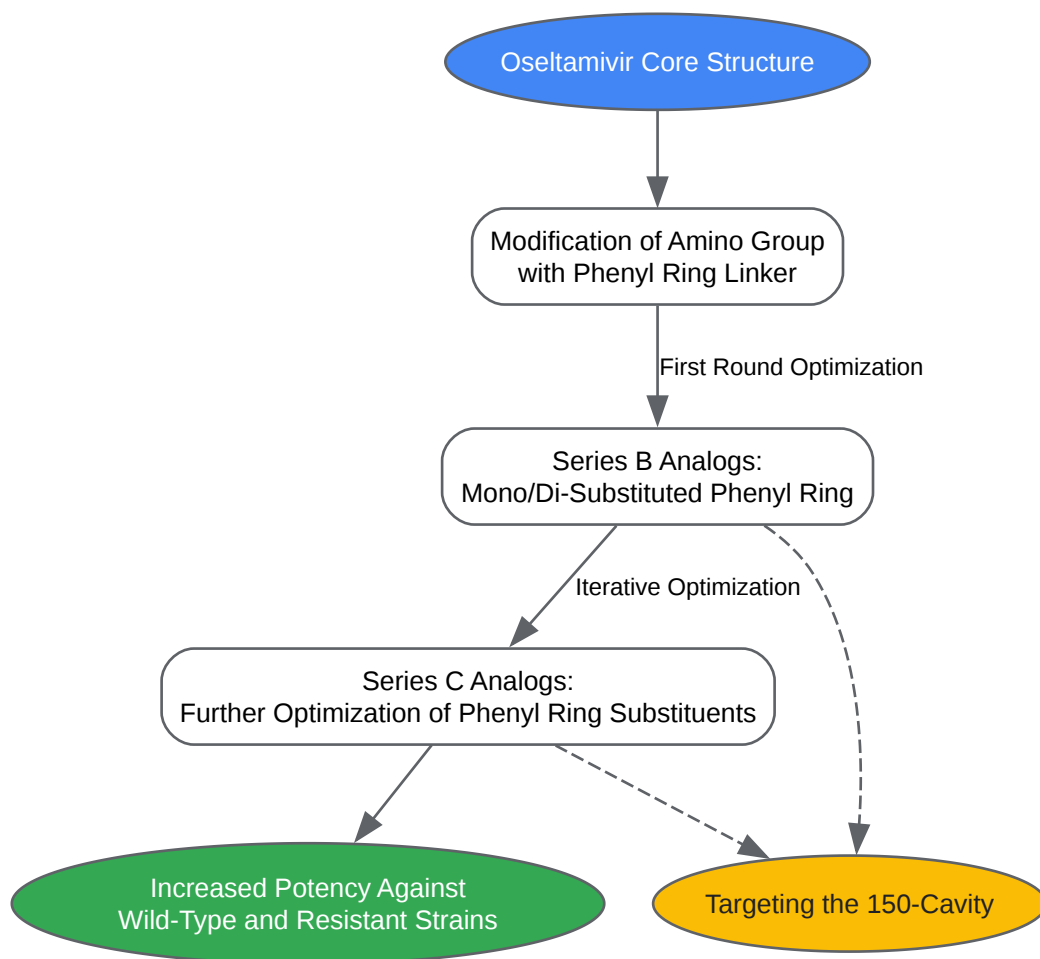
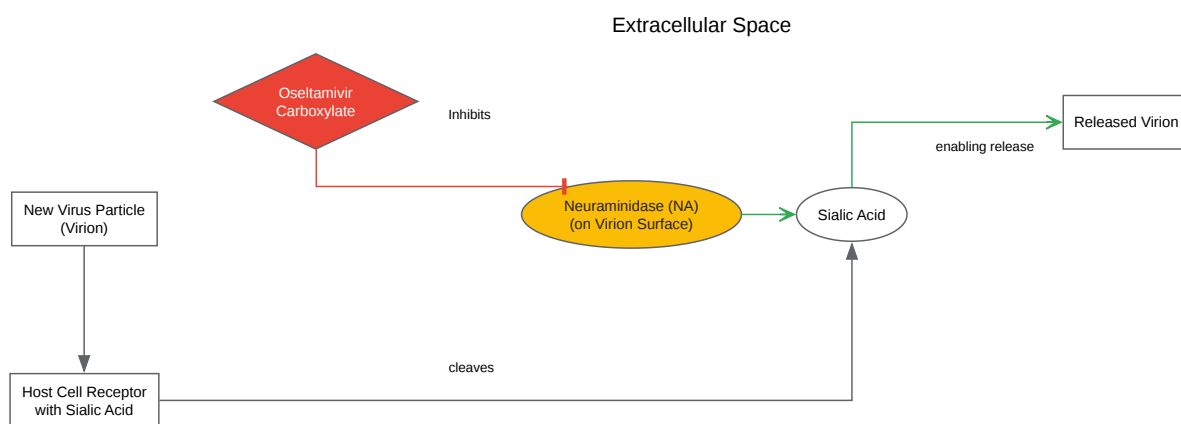
Mechanism of Action

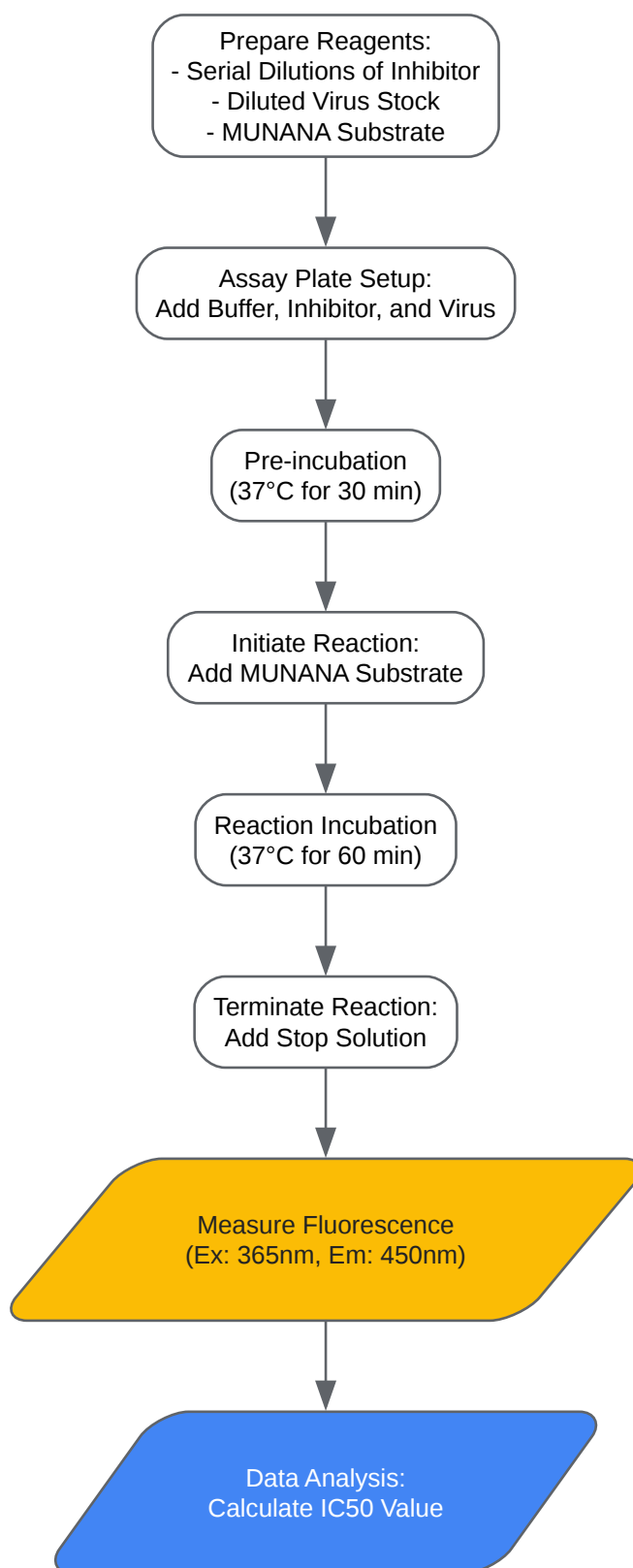
Oseltamivir is an orally administered prodrug that is converted by hepatic carboxylesterases into its active form, oseltamivir carboxylate.^{[2][3][4]} This active metabolite is a potent and selective competitive inhibitor of the influenza virus neuraminidase, an enzyme crucial for viral replication.^[4]

The influenza virus life cycle depends on two primary surface glycoproteins: hemagglutinin (HA) and neuraminidase (NA).^[5] HA allows the virus to enter host cells, while NA is essential for the release of newly formed virus particles from infected cells.^{[1][5]} Neuraminidase cleaves sialic acid residues from the host cell surface, preventing the aggregation of new virions and

facilitating their spread.[5] Oseltamivir carboxylate mimics the natural substrate of neuraminidase, sialic acid, and binds with high affinity to the enzyme's active site, blocking its function and halting the spread of the virus.[1]

Below is a diagram illustrating the role of neuraminidase in the influenza virus life cycle and the inhibitory action of oseltamivir carboxylate.





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